

A Novel Steroidal Alkaloid from *Buxus sempervirens*: A Technical Guide

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Compound of Interest

Compound Name: *Severibuxine*

Cat. No.: B15495567

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of a recently identified steroidal alkaloid from *Buxus sempervirens*, a plant with a history of use in traditional medicine. This document synthesizes the core findings related to the isolation, structural elucidation, and preliminary bioactivity of this novel compound, presenting the information in a structured format for researchers, scientists, and professionals in drug development.

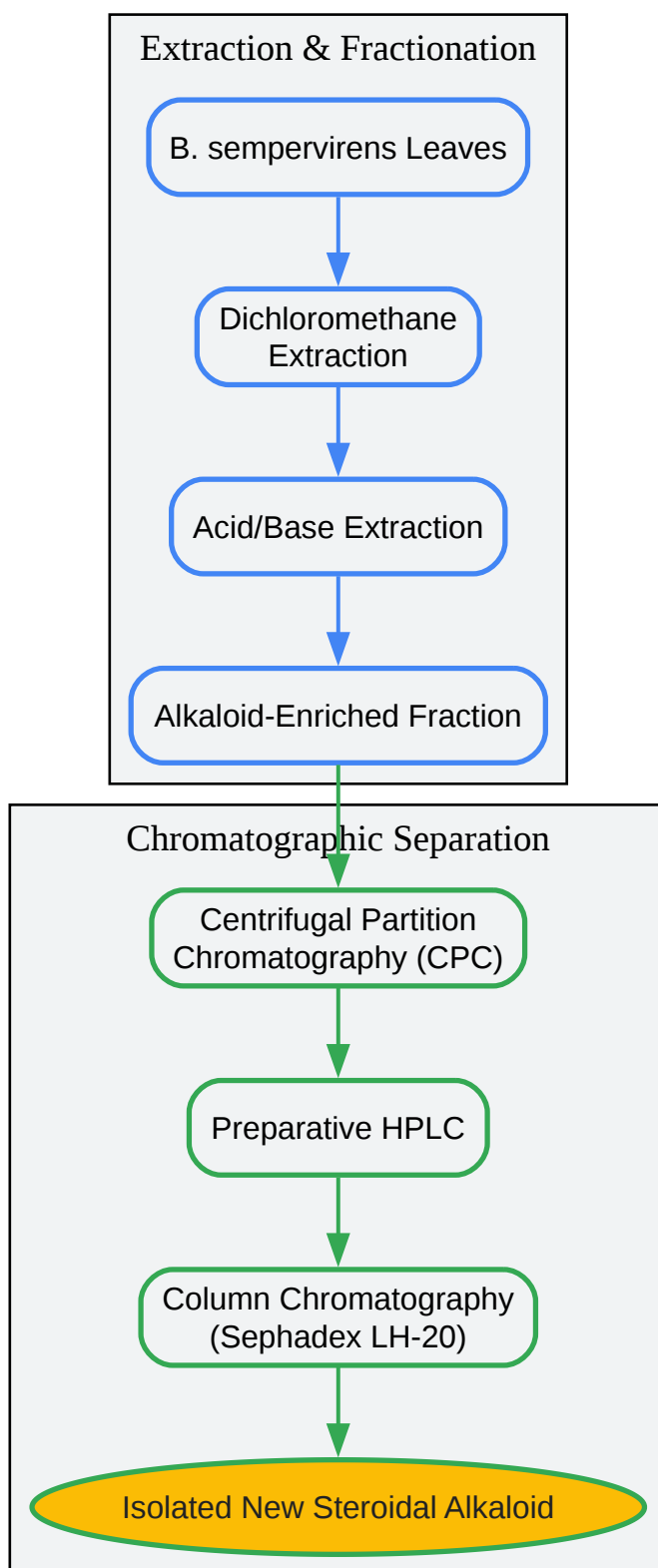
Introduction

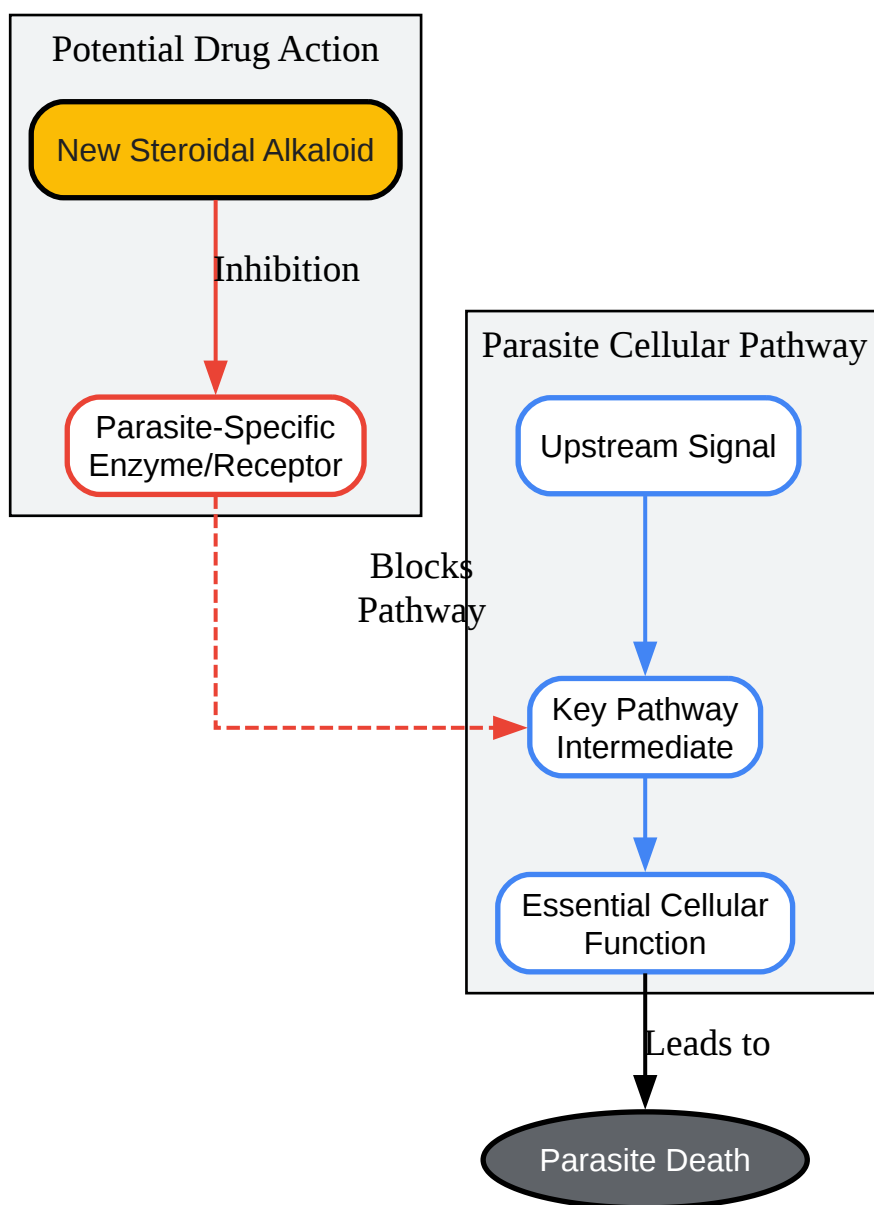
Buxus sempervirens, commonly known as European box, is a rich source of steroidal alkaloids, a class of compounds known for their diverse and potent biological activities.^{[1][2]}

Phytochemical investigations of this plant have led to the isolation of numerous novel alkaloids.^{[3][4][5][6][7]} This guide focuses on a recently discovered steroidal alkaloid, providing detailed experimental protocols, comprehensive data, and visualizations to facilitate further research and development. The information presented is a compilation from recent studies, primarily focusing on the work of Szabó et al. (2021), who identified a series of new antiprotozoal nor-triterpene alkaloids.^{[8][9][10]}

Isolation of the New Steroidal Alkaloid

The isolation of this novel steroidal alkaloid was achieved through a multi-step process involving extraction, fractionation, and chromatographic separation. The general workflow is depicted in the diagram below.





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